

Cefazolin(1-) minimum inhibitory concentration (MIC) validation against reference strains

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Compound of Interest

Compound Name: Cefazolin(1-)

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A Comparative Guide to Cefazolin MIC Validation Using Reference Strains

This guide provides a comprehensive comparison of the minimum inhibitory concentration (MIC) values of Cefazolin against key reference strains as recommended by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST). Detailed experimental protocols and quality control ranges are presented to aid researchers, scientists, and drug development professionals in the accurate validation of Cefazolin's antimicrobial activity.

Data Presentation: Cefazolin Quality Control (QC) MIC Ranges

The performance of Cefazolin in antimicrobial susceptibility testing is validated using established quality control reference strains. The expected MIC ranges for these strains are crucial for ensuring the accuracy and reproducibility of experimental results. The table below summarizes the acceptable QC ranges for Cefazolin against *Staphylococcus aureus* ATCC 29213, *Escherichia coli* ATCC 25922, and *Pseudomonas aeruginosa* ATCC 27853 according to CLSI and EUCAST guidelines.

Reference Strain	Organization	Cefazolin MIC Range (µg/mL)
Staphylococcus aureus ATCC 29213	CLSI	0.25 - 1.0
EUCAST	Target MIC of 0.5 µg/mL, Range of 0.12 - 0.5 µg/mL	
Escherichia coli ATCC 25922	CLSI	1 - 4
EUCAST	Target MIC of 2 µg/mL, Range of 1 - 8 µg/mL	
Pseudomonas aeruginosa ATCC 27853	CLSI	8 - 32
EUCAST	Not routinely tested against Cefazolin; intrinsically resistant	

Experimental Protocol: Broth Microdilution Method for Cefazolin MIC Determination

The following protocol is a standardized method for determining the MIC of Cefazolin, based on the principles outlined in CLSI document M07 and EUCAST guidelines.[\[1\]](#)[\[2\]](#)

1. Preparation of Materials:

- **Cefazolin Stock Solution:** Prepare a stock solution of Cefazolin at a concentration of 1280 µg/mL in a suitable solvent. Sterilize by filtration.
- **Culture Media:** Cation-adjusted Mueller-Hinton Broth (CAMHB) is the recommended medium.
- **Bacterial Strains:** Use overnight cultures of Staphylococcus aureus ATCC 29213, Escherichia coli ATCC 25922, and Pseudomonas aeruginosa ATCC 27853 grown on appropriate agar plates.
- **96-Well Microtiter Plates:** Sterile, U-bottomed plates.

2. Inoculum Preparation:

- Select 3-5 well-isolated colonies of the reference strain from an 18-24 hour agar plate.
- Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- Dilute the standardized suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.

3. Preparation of Cefazolin Dilutions:

- Perform a serial two-fold dilution of the Cefazolin stock solution in CAMHB directly in the 96-well plate to achieve the desired concentration range (e.g., from 64 µg/mL to 0.06 µg/mL).
- Include a growth control well (no Cefazolin) and a sterility control well (no bacteria).

4. Inoculation and Incubation:

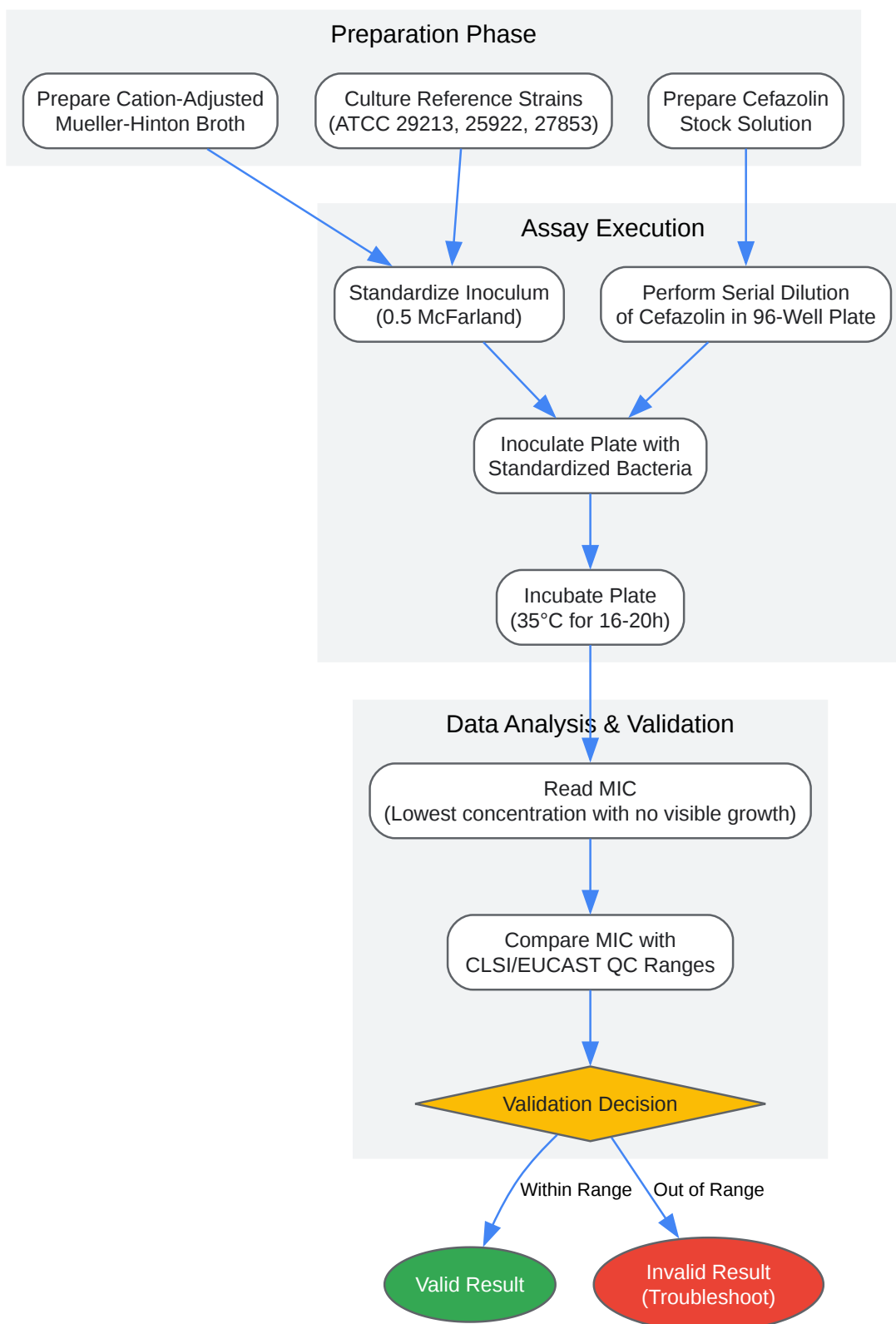
- Inoculate each well (except the sterility control) with the prepared bacterial suspension. The final volume in each well should be 100 µL.
- Incubate the plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.

5. Interpretation of Results:

- The MIC is defined as the lowest concentration of Cefazolin that completely inhibits visible growth of the organism as detected by the unaided eye.
- The results for the reference strains should fall within the established QC ranges for the test to be considered valid.

Mandatory Visualization

The following diagram illustrates the workflow for the validation of Cefazolin's Minimum Inhibitory Concentration (MIC) against reference bacterial strains.



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Caption: Workflow for Cefazolin MIC determination and validation.

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References

- 1. szu.gov.cz [szu.gov.cz]
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